

An In-depth Technical Guide to Citrazinic Acid (CAS 99-11-6)

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Compound of Interest

Compound Name: Citrazinic Acid

Cat. No.: B1669103

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, experimental protocols, and applications of **citrazinic acid** (CAS 99-11-6). The information is intended to support research and development activities by providing detailed technical data and methodologies.

Physicochemical Properties

Citrazinic acid, also known as 2,6-dihydroxyisonicotinic acid, is a heterocyclic compound with the chemical formula $C_6H_5NO_4$.^[1] It is a derivative of citric acid and exists as a yellow to beige or slightly brown powder.^{[2][3]} The solid form is known to exist in multiple tautomeric forms.^[2]

Table 1: Physicochemical Data for **Citrazinic Acid**

Property	Value	Source(s)
CAS Number	99-11-6	[4]
Molecular Formula	C ₆ H ₅ NO ₄	
Molecular Weight	155.11 g/mol	
Appearance	Beige slightly brown powder	
Melting Point	>300°C (decomposes)	
Density	1.708 g/cm ³	
Boiling Point	375.5°C at 760 mmHg	
Flash Point	180.9°C	
Water Solubility	Practically insoluble	
Solubility	Soluble in basic solutions (e.g., ammonia water); sparingly soluble in water, acid, methanol, and d6-DMSO.	
IUPAC Name	2-hydroxy-6-oxo-1H-pyridine-4-carboxylic acid	
Synonyms	2,6-Dihydroxyisonicotinic acid, 2,6-Dihydroxypyridine-4-carboxylic acid	

Spectral Data

Infrared spectroscopy of **citrazinic acid** shows characteristic bands at 3116 cm⁻¹ and 2904 cm⁻¹, which are attributed to N-H and C-H stretching vibrations, respectively. Strong bands are observed at 1695 cm⁻¹ and 1605 cm⁻¹, corresponding to C=O and C=N vibrations on the pyridine ring. In aqueous solutions, **citrazinic acid** exhibits an absorption peak around 340 nm (3.6 eV), which can undergo a blue shift with increasing concentration, suggesting the formation of oligomers.

Experimental Protocols

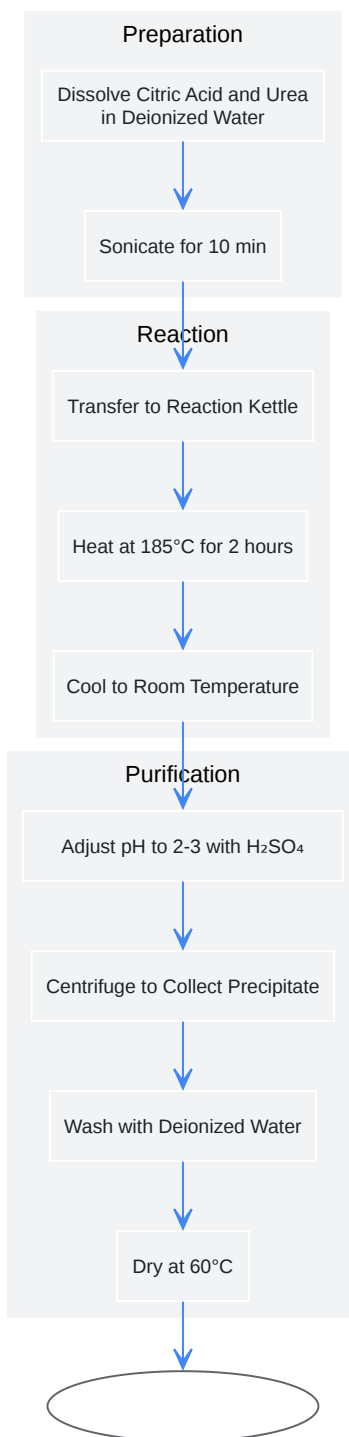
A common method for synthesizing **citrazinic acid** involves the hydrothermal reaction of citric acid and urea.

- Materials:
 - Citric acid
 - Urea
 - Deionized water
 - Sulfuric acid (98%)
- Procedure:
 - Dissolve 1.2188 g (0.0058 mol) of citric acid and 1.3932 g (0.0231 mol) of urea in 60 ml of deionized water.
 - Sonicate the mixture for 10 minutes to ensure it is fully mixed.
 - Transfer the solution to a 100 ml reaction kettle and place it in an oven preheated to 185°C.
 - Maintain the hydrothermal conditions for 2 hours.
 - Allow the reaction to cool to room temperature, resulting in a dark green solution.
 - In a constant temperature water bath at 60°C, slowly add 98% sulfuric acid dropwise while stirring to adjust the pH to 2-3.
 - A large amount of yellow solid will precipitate. Centrifuge the solution at 12,000 rpm for 10 minutes.
 - Discard the supernatant and wash the precipitate several times with deionized water.

- Dry the resulting yellow precipitate in an oven at 60°C to obtain **citrazinic acid**. This method can achieve a yield of up to 85.18%.

Citrazinic acid can be purified by precipitation from an alkaline solution using dilute HCl. The purified product should be dried in a vacuum over P₂O₅.

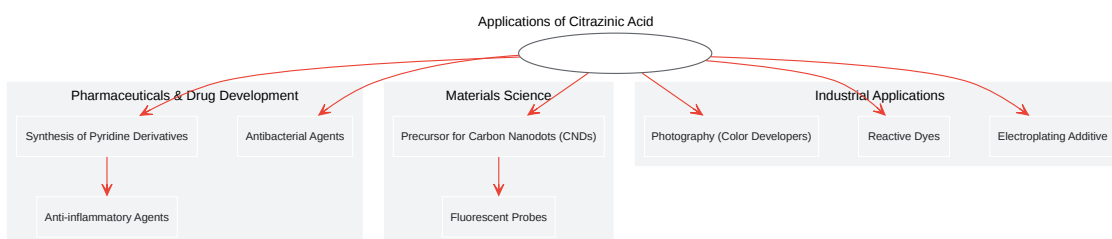
Workflow for Hydrothermal Synthesis of Citrazinic Acid

[Click to download full resolution via product page](#)Caption: Hydrothermal synthesis of **citrazinic acid**.

Biological Activity and Applications

Citrazinic acid serves as a versatile intermediate in various fields, including pharmaceuticals, materials science, and analytical chemistry.

- **Drug Development:** It is used as a starting material for the synthesis of a series of pyridine, pyrimidinone, and oxazinone derivatives, some of which have shown anti-inflammatory properties. It also has antibacterial effects against Gram-negative bacteria.
- **Advanced Materials:** **Citrazinic acid** is a key precursor in the synthesis of carbon nanodots (CNDs). These CNDs exhibit tunable fluorescence and are being explored for applications in bioimaging, sensing, and drug delivery.
- **Analytical Chemistry:** It can be used as a fluorescent probe, as its optical properties are dependent on its aggregation state and chemical environment. It is also used in spectrophotometric methods for the determination of nitrite in water.
- **Other Industrial Uses:** **Citrazinic acid** finds applications in the photography industry as a component in color film developers, in the production of reactive dyes, and as an additive in electroplating.



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Caption: Key application areas of **citrazinic acid**.

Safety and Handling

Citrazinic acid is considered hazardous and requires careful handling in a laboratory setting.

Table 2: GHS Hazard Information for **Citrazinic Acid**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation

Source(s):

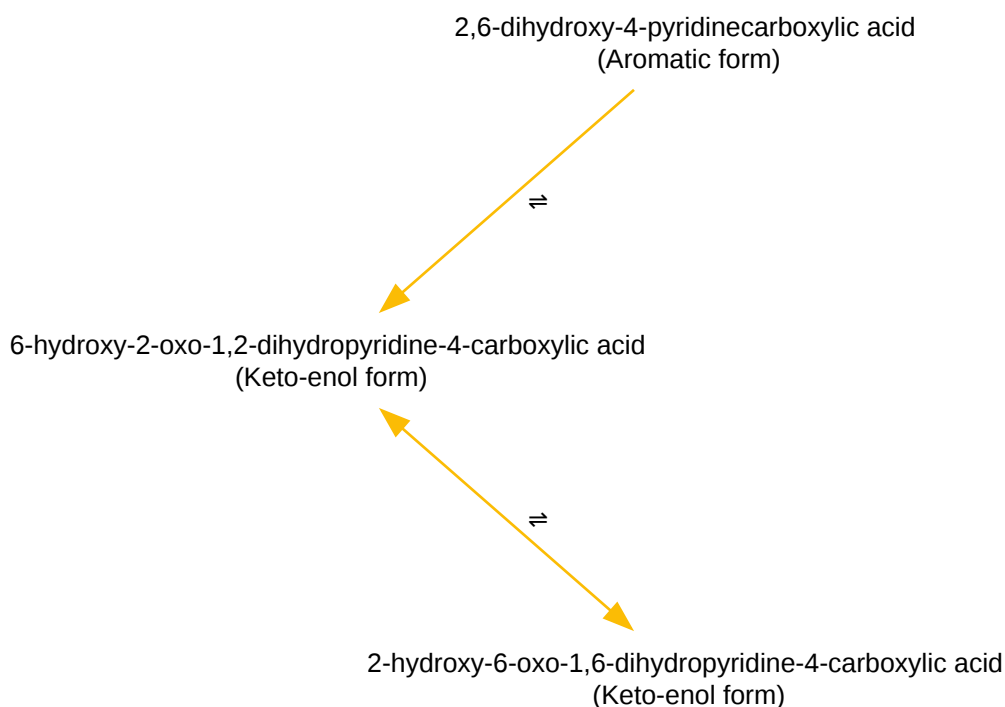
- Precautionary Statements:
 - P261: Avoid breathing dust.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
 - Skin Contact: Wash off with soap and plenty of water. Consult a physician.

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.
- Handling and Storage:
 - Handle in a well-ventilated place.
 - Avoid contact with skin and eyes and avoid the formation of dust and aerosols.
 - Store in a cool, dry, and dark place in a tightly closed container.
 - Keep away from strong oxidizing agents.

Molecular Structure and Tautomerism

Citrazinic acid can exist in several tautomeric forms due to the presence of hydroxyl and carbonyl groups on the pyridine ring. The equilibrium between these forms can be influenced by the solvent and pH.

Tautomeric Forms of Citrazinic Acid



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Caption: Tautomers of **citrazinic acid**.

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